

Zalypsis (PM00104): A Technical Guide to its Role in Inducing Apoptotic Cell Death

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Compound of Interest

Compound Name: Zalypsis

Cat. No.: B1682370

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Introduction

Zalypsis® (PM00104) is a synthetic tetrahydroisoquinoline alkaloid, structurally related to marine-derived natural products, that has demonstrated potent antitumor activity in a range of preclinical and clinical settings.[1][2][3] Its primary mechanism of action involves interaction with DNA, leading to the induction of apoptotic cell death, a critical process for the elimination of malignant cells.[2][3] This technical guide provides an in-depth overview of the molecular mechanisms, key signaling pathways, and experimental methodologies used to characterize the pro-apoptotic effects of **Zalypsis**.

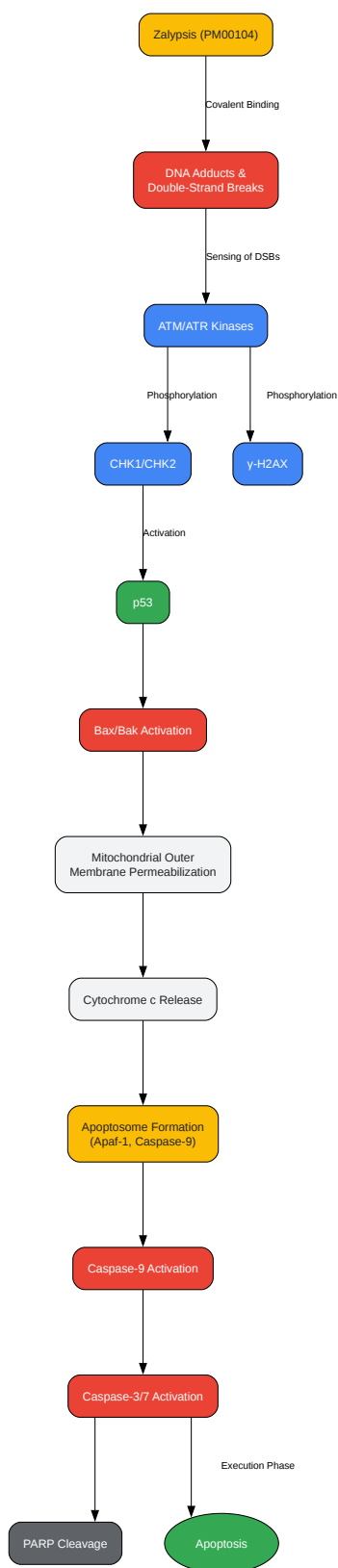
Mechanism of Action: DNA Damage and S-Phase Arrest

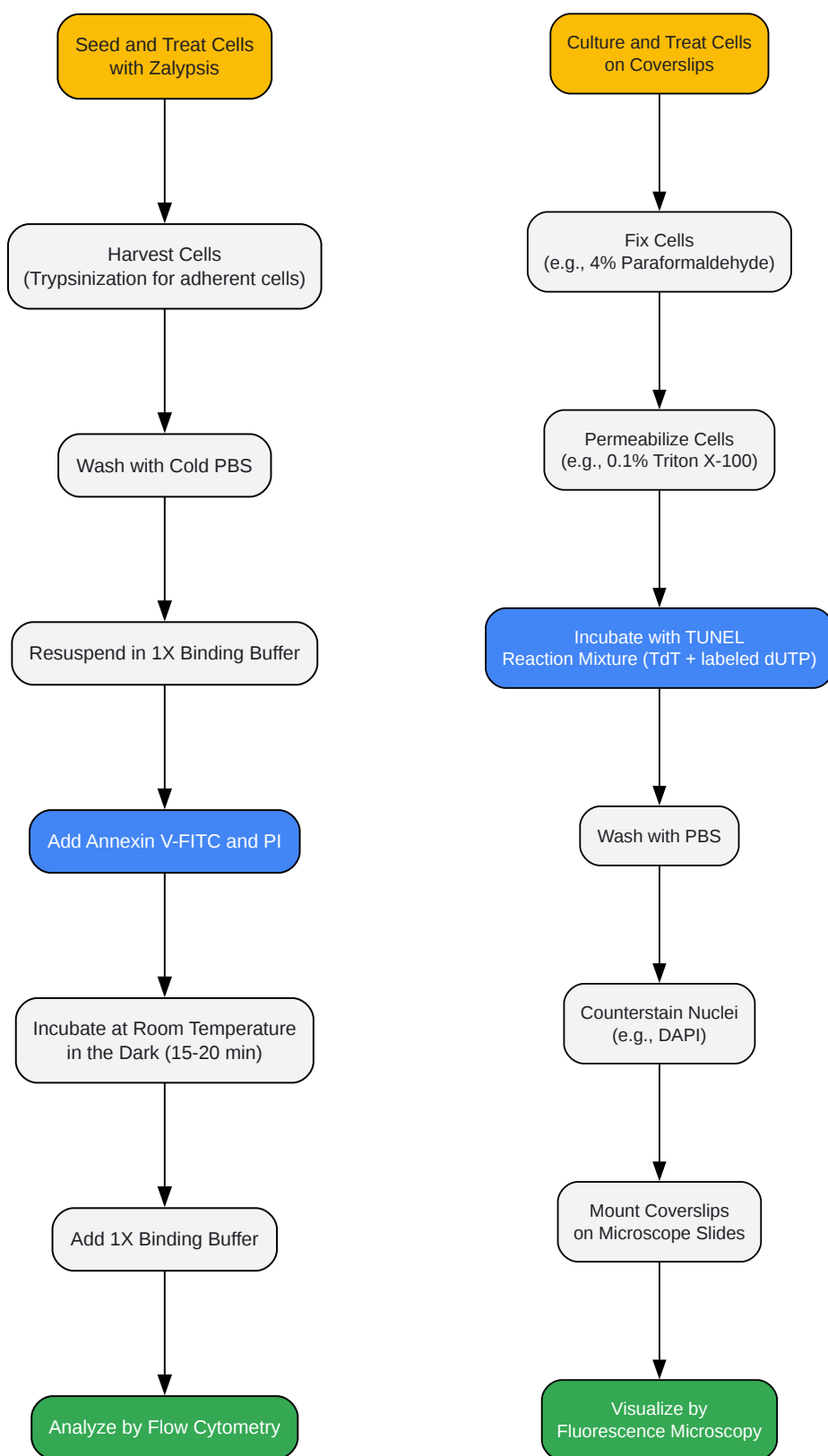
Zalypsis functions as a DNA alkylating agent.[2][3] It covalently binds to the minor groove of DNA, creating DNA adducts that obstruct the progression of DNA replication and transcription.[2][3] This interaction ultimately leads to the formation of double-strand DNA breaks (DSBs), which are highly cytotoxic lesions.[2][4] The accumulation of DSBs triggers a cellular DNA damage response (DDR), a complex signaling network that attempts to repair the damage.[4] However, in the face of overwhelming damage induced by **Zalypsis**, the DDR signaling shifts towards the initiation of apoptosis.[4] Consequently, cells treated with **Zalypsis** often exhibit an

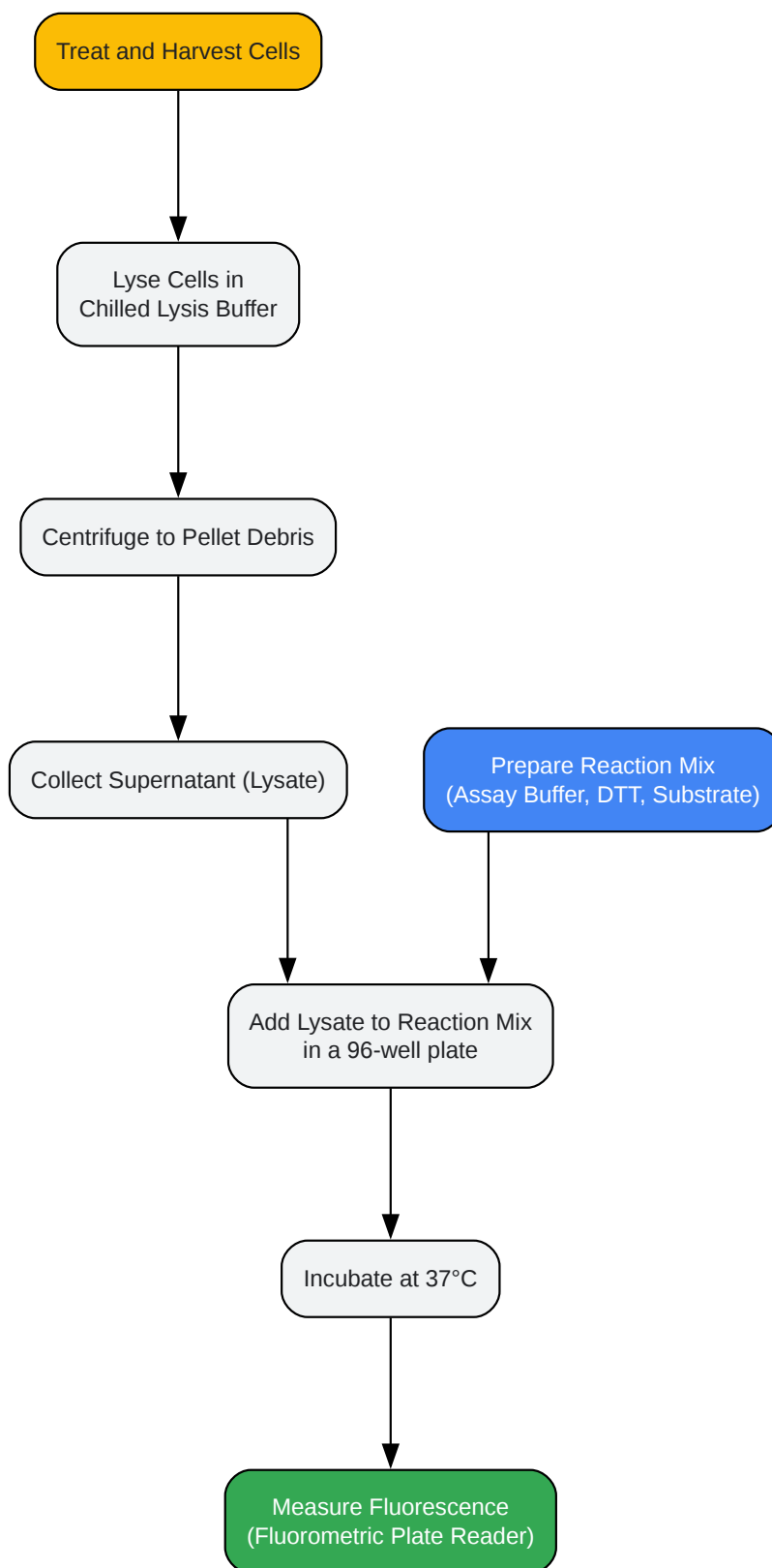
arrest in the S-phase of the cell cycle, a direct consequence of the replication stress induced by the DNA adducts, which is then followed by the activation of the apoptotic cascade.[2]

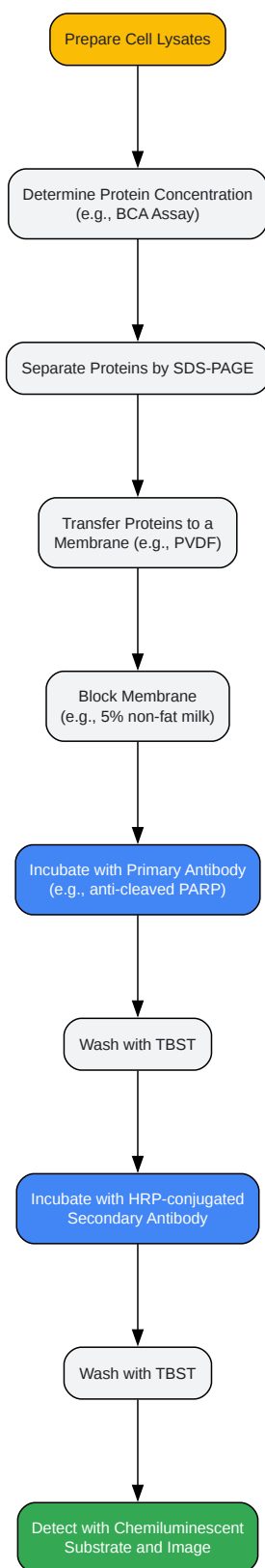
Signaling Pathways in Zalypsis-Induced Apoptosis

The apoptotic signaling cascade initiated by **Zalypsis** is primarily driven by the DNA damage response pathway. The key molecular events are depicted in the signaling pathway diagram below.









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References

- 1. researchgate.net [researchgate.net]
- 2. PM00104 (Zalypsis®): a marine derived alkylating agent - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Zalypsis: a novel marine-derived compound with potent antimyeloma activity that reveals high sensitivity of malignant plasma cells to DNA double-strand breaks - PubMed [pubmed.ncbi.nlm.nih.gov]
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